Comprehensive Physicochemical Profiling and Synthetic Utility of[1-(Chloromethyl)cyclobutyl]methanol

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Compound of Interest

Compound Name:	*[1-(Chloromethyl)cyclobutyl]methanol*
CAS No.:	*55754-70-6*
Cat. No.:	*B2980645*

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Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals
Document Type: Technical Whitepaper

Executive Summary

[1-(Chloromethyl)cyclobutyl]methanol is a highly specialized, geminally disubstituted cyclobutane derivative. Featuring both a primary alkyl chloride and a primary alcohol, it serves as an invaluable bifunctional building block in medicinal chemistry. Its primary utility lies in the construction of complex spirocyclic and fused heterocyclic scaffolds, which are increasingly sought after in modern drug discovery to improve the three-dimensionality (Fsp^3) and metabolic stability of pharmacophores.

Structural and Physicochemical Properties

The physical properties of **[1-(chloromethyl)cyclobutyl]methanol** are dictated by its compact cyclic core and the competing electronic effects of its two functional groups.

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Quantitative Data Profile

The following table summarizes the core physicochemical metrics of the compound, synthesizing empirical data and predictive thermodynamic models.

Property	Value	Source / Validation
CAS Number		Sigma-Aldrich[1]
Molecular Formula	$C_6H_{11}ClO$	ChemicalBook[2]
Molecular Weight	134.60 g/mol	Sigma-Aldrich[1]
Boiling Point	199.0 ± 13.0 °C	Predicted[2]
Density	1.117 ± 0.06 g/cm³	Predicted[2]
SMILES	ClCC1(CCC1)CO	Structural Derivation

Causality in Structural Dynamics

The cyclobutane ring inherently possesses significant ring strain (approximately 26 kcal/mol) due to the compression of internal bond angles (~90° instead of the ideal 109.5° for sp^3 hybridized carbons). However, the geminal disubstitution at the C1 position induces the Thorpe-Ingold effect (gem-dialkyl effect). The bulky chloromethyl ($-CH_2Cl$) and hydroxymethyl ($-CH_2OH$) groups compress the external bond angle, which in turn slightly expands the internal ring angle, relieving a fraction of the ring strain. Crucially, this steric compression forces the two functional appendages into closer spatial proximity, significantly lowering the entropic barrier for subsequent intramolecular cyclization reactions (e.g., forming spiro-piperidines or spiro-oxetanes).

Predictive Thermodynamics and Solvation

Given its bifunctional nature, **[1-(chloromethyl)cyclobutyl]methanol** exhibits complex intermolecular interactions:

- Hydrogen Bonding & Boiling Point: The primary hydroxyl group acts as both a strong hydrogen bond donor and acceptor. This extensive hydrogen-bonding network drives its relatively high predicted boiling point (199.0 °C) despite its low molecular weight[2].

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- Lipophilicity & Solvation: The chloromethyl group provides a weak hydrogen bond acceptor site and increases the molecule's lipophilicity, effectively balancing the hydrophilicity of the alcohol. This amphiphilic character demands careful solvent selection during synthesis; polar aprotic solvents (like THF or DMF) are optimal as they solvate the molecule without disrupting the nucleophilicity of the hydroxyl oxygen.

Synthetic Workflows and Experimental Protocols

The synthesis of **[1-(chloromethyl)cyclobutyl]methanol** typically proceeds via the reduction of diethyl cyclobutane-1,1-dicarboxylate to cyclobutane-1,1-diyldimethanol, followed by a controlled mono-chlorination[3][4].

Protocol 1: Reduction to Cyclobutane-1,1-diyldimethanol

- Objective: Complete reduction of the diester to the diol.
- Causality: is preferred over Lithium Aluminum Hydride (LAH) in sensitive substrates due to its milder nature, though LAH provides rapid, quantitative conversion. The reduction must be performed at 0 °C to prevent thermal runaway and over-reduction or ring-opening side reactions.

Step-by-Step Methodology:

- Dissolve diethyl 1,1-cyclobutanedicarboxylate (1.0 equiv) in anhydrous THF (0.4 M concentration) under an inert argon atmosphere[3].
- Cool the reaction vessel to 0 °C using an ice-water bath.
- Add $LiBH_4$ (2.2 equiv) portion-wise over 10-15 minutes to control the evolution of hydrogen gas[3].
- Stir the mixture at 0 °C for 10 minutes, then allow it to warm to room temperature and stir for an additional 2-4 hours.
- Self-Validation System: Monitor the reaction via Thin Layer Chromatography (TLC) using Hexanes/EtOAc (1:1) and a $KMnO_4$ stain. The complete disappearance of the high-Rf

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diester spot and the appearance of a low-Rf diol spot confirms reaction completion.

- Quench carefully with saturated aqueous NH_4Cl, extract with EtOAc, dry over Na_2SO_4, and concentrate in vacuo to yield cyclobutane-1,1-diyldimethanol.

Protocol 2: Controlled Mono-Chlorination

- Objective: Desymmetrization of the diol to yield **[1-(chloromethyl)cyclobutyl]methanol**.
- Causality: is utilized for the conversion of the primary alcohol to an alkyl chloride. To achieve mono-chlorination rather than di-chlorination, the stoichiometry must be strictly controlled (1.0 to 1.05 equiv of $SOCl_2$), and the reaction is often run at lower temperatures or in a highly dilute environment to statistically favor the mono-adduct[4].

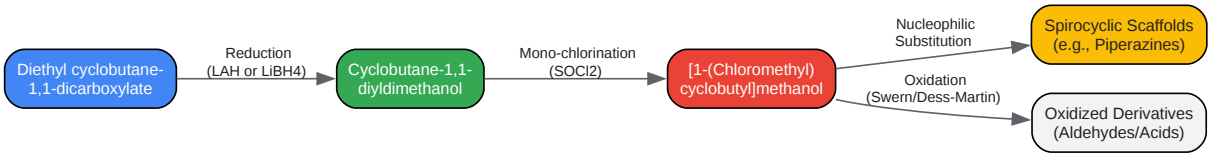
Step-by-Step Methodology:

- Dissolve cyclobutane-1,1-diyldimethanol (1.0 equiv) in anhydrous dichloromethane (DCM) and add a catalytic amount of DMF.
- Cool the system to 0 °C. Add $SOCl_2$ (1.05 equiv) dropwise via a syringe pump over 30 minutes[4].
- Stir at 0 °C for 1 hour, then gradually warm to room temperature.
- Self-Validation System: Analyze the crude mixture via LC-MS. The target mass (m/z 134.6) should manifest as the major peak, with minimal di-chlorinated byproduct (m/z ~153).
- Quench with saturated $NaHCO_3$, extract with DCM, and purify via flash column chromatography to isolate the pure **[1-(chloromethyl)cyclobutyl]methanol**.

Reactivity Pathway

The following diagram illustrates the synthetic lineage and downstream medicinal chemistry utility of **[1-(chloromethyl)cyclobutyl]methanol**.

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Synthetic pathway from diester to **[1-(chloromethyl)cyclobutyl]methanol** and its derivatives.

Handling, Storage, and Safety

As a halogenated primary alcohol, **[1-(chloromethyl)cyclobutyl]methanol** is susceptible to slow intermolecular alkylation (forming ethers) or degradation if exposed to strong bases or elevated temperatures over prolonged periods.

- Storage: Must be stored sealed in a dry environment at 2-8 °C to maintain structural integrity and prevent degradation[5].
- Handling: Use strictly under a certified fume hood. The compound may cause skin and eye irritation. Standard PPE (nitrile gloves, safety goggles, lab coat) is mandatory.

References

- Google Patents. "US20190016708A1 - Isoindolinone inhibitors of the mdm2-p53 interaction having anticancer activity". United States Patent Application.
- Google Patents. "US20200369621A1 - Substituted imidazolecarboxylate derivatives and the use thereof". United States Patent Application.

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Sources

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